

Essential Safety and Handling Guidance for Zafirlukast-13C,d6

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Compound of Interest

Compound Name: Zafirlukast-13C,d6

Cat. No.: B12401823

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, necessary personal protective equipment (PPE), and proper disposal of **Zafirlukast-13C,d6**.

Zafirlukast-13C,d6 is a stable, isotopically labeled form of Zafirlukast, a potent leukotriene receptor antagonist used in research and pharmaceutical development.^{[1][2]} While the isotopic labeling does not significantly alter the chemical's hazardous properties, it is crucial to handle this active pharmaceutical ingredient (API) with appropriate safety measures to minimize exposure and ensure a safe laboratory environment.^{[3][4]}

Hazard Identification and Personal Protective Equipment (PPE)

The Safety Data Sheet (SDS) for the parent compound, Zafirlukast, indicates that it can be harmful if swallowed, cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[5] Therefore, a comprehensive approach to personal protection is required.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect against splashes.
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Check for breakthrough times.
Respiratory Protection	NIOSH-approved Respirator	A respirator with an appropriate particulate filter is necessary when handling the powder outside of a contained system (e.g., fume hood, glove box).
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect clothing and skin.
Additional Protection	Disposable Gown or Coveralls	Recommended for larger quantities or when there is a risk of significant dust generation to provide an extra layer of protection. ^[6]

Operational and Disposal Plans

Handling Procedures:

To minimize the risk of exposure, **Zafirlukast-13C,d6** should be handled in a well-ventilated area, preferably within a chemical fume hood or a glove box, especially when manipulating the solid form.^{[5][7]} Engineering controls are the primary means of exposure reduction.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by lining it with absorbent, disposable material.

- Weighing and Aliquoting: Conduct all weighing and aliquoting of the powdered compound within a certified chemical fume hood or a balance enclosure to control airborne particles.
- Solution Preparation: When preparing solutions, add the solid **Zafirlukast-13C,d6** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wipe down the work area with an appropriate cleaning agent. Remove and dispose of all contaminated disposable materials as hazardous waste. Wash hands thoroughly.

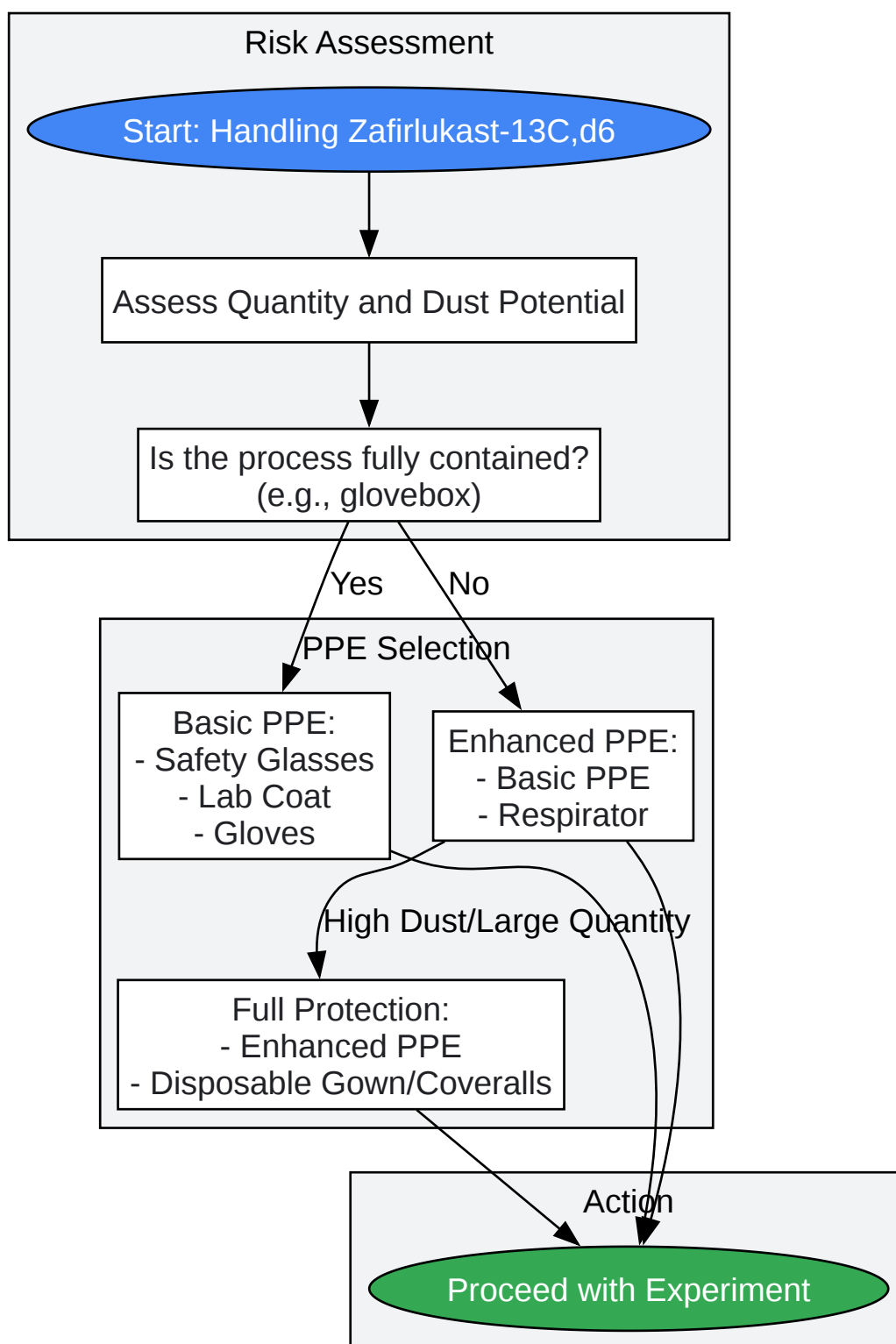
Disposal Plan:

Unused **Zafirlukast-13C,d6** and any materials contaminated with it should be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste, including disposable PPE, in a clearly labeled, sealed container.
- Liquid Waste: Collect contaminated solvents and solutions in a designated, sealed, and properly labeled hazardous waste container.
- Disposal Method: All waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.^[7] Do not dispose of this material down the drain or in the regular trash.^{[8][9][10][11]}

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment when working with **Zafirlukast-13C,d6**.



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PPE Selection Workflow for **Zafirlukast-13C,d6**

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